

# A Comprehensive Technical Guide to Pyraflufen-ethyl

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## Compound of Interest

Compound Name: Pyraflufen-ethyl

Cat. No.: B041820

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the herbicide **Pyraflufen-ethyl**, including its chemical identity, mechanism of action, and other pertinent data for research and development.

## Chemical Identification and Nomenclature

**Pyraflufen-ethyl** is a selective contact herbicide belonging to the phenylpyrazole class of chemicals. It is the ethyl ester of the active acid, pyraflufen.[1]

| Identifier           | Value  |
|----------------------|--|
| CAS Number           | 129630-19-9[2][3][4]   |
| IUPAC Name           | ethyl {2-chloro-5-[4-chloro-5-(difluoromethoxy)-1-methyl-1H-pyrazol-3-yl]-4-fluorophenoxy}acetate[5] |
| Alternate IUPAC Name | ethyl 2-[2-chloro-5-[4-chloro-5-(difluoromethoxy)-1-methylpyrazol-3-yl]-4-fluorophenoxy]acetate[2]   |
| Chemical Formula     | C <sub>15</sub> H <sub>13</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>2</sub> O <sub>4</sub> [2][6]  |
| Molecular Weight     | 413.18 g/mol [1]   |

## Mechanism of Action

**Pyraflufen-ethyl** functions as a protoporphyrinogen oxidase (PPO) inhibitor. PPO is a key enzyme in the chlorophyll and heme biosynthesis pathways in plants. The inhibition of this enzyme leads to an accumulation of protoporphyrinogen IX. In the presence of light, this accumulation results in the peroxidation of cell membrane lipids, causing rapid cell membrane destruction and ultimately, plant necrosis.

## Physicochemical Properties

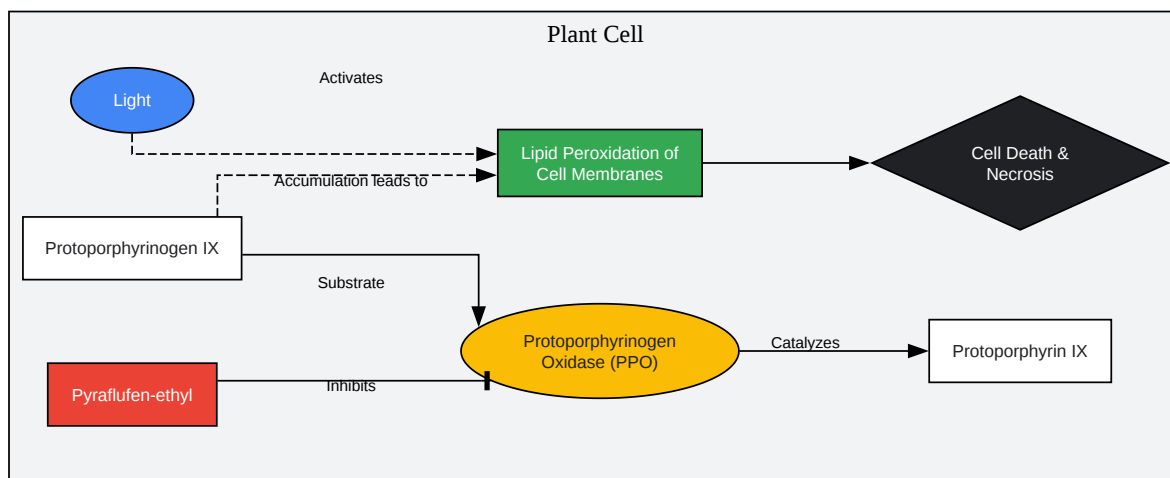
| Property         | Value  |
|------------------|--|
| Physical State   | Powder, Cream colored, Odorless  |
| Melting Point    | 126.4–127.2 °C[1]  |
| Vapor Pressure   | $1.6 \times 10^{-8}$ Pa (25 °C)  |
| Water Solubility | 0.082 mg/L (20 °C) (practically insoluble)[1]                                |
| LogP             | Data available, but specific value not consistently reported across sources. |

## Experimental Protocols

Detailed experimental protocols for the toxicological and environmental evaluation of **Pyraflufen-ethyl** are maintained by regulatory bodies such as the Australian Pesticides and Veterinary Medicines Authority (APVMA). Full technical evaluation reports covering toxicology, occupational health and safety, residues in food, and environmental aspects are available upon request from the APVMA. These reports would contain the detailed methodologies for the key experiments conducted for its registration.

## Signaling Pathway and Logic

The following diagram illustrates the mechanism of action of **Pyraflufen-ethyl** as a PPO inhibitor.

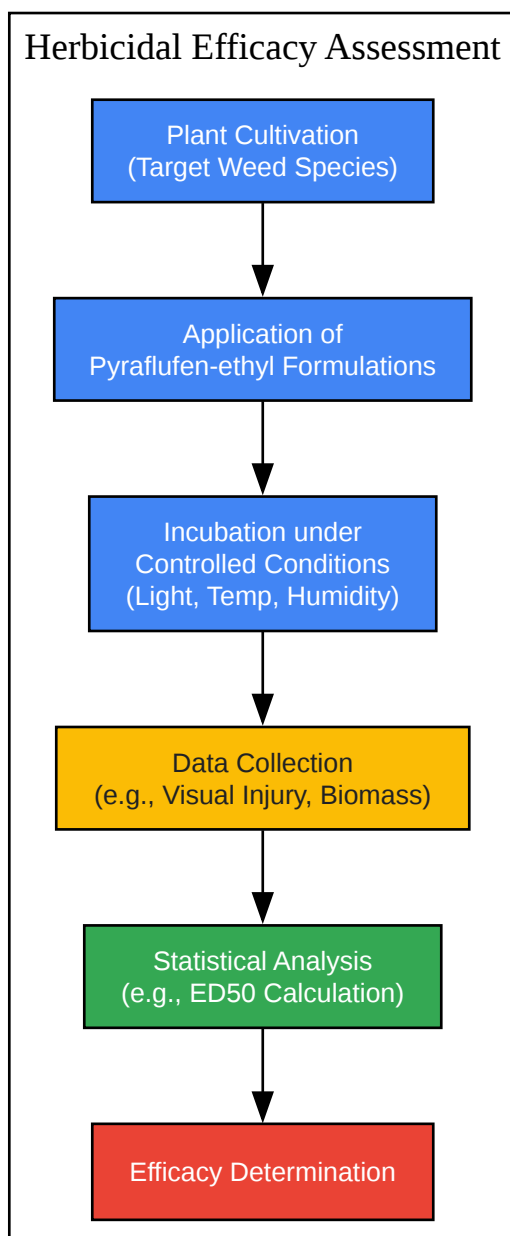


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Caption: Mechanism of action of **Pyraflufen-ethyl**.

## Experimental Workflow Example

The following diagram outlines a general workflow for assessing the herbicidal efficacy of **Pyraflufen-ethyl**.



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Caption: General workflow for herbicidal efficacy testing.

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## References

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